Application Notes and Protocols: Preparation of BMS-209641 Stock Solution

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Compound of Interest

Compound Name: *BMS641*

Cat. No.: *B1667231*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BMS-209641 is a potent and selective agonist for the Retinoic Acid Receptor beta (RARβ), a member of the nuclear receptor superfamily.[1][2] It exhibits significantly higher affinity for RARβ (Kd = 2.5 nM) compared to RARα (Kd = 225 nM) and RARγ (Kd = 223 nM), making it a valuable tool for investigating the specific roles of RARβ in various physiological and pathological processes.[1][2] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of BMS-209641 stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for BMS-209641 are summarized in the table below.

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Property	Value	Source
Molecular Weight	414.93 g/mol	[3]
Chemical Formula	C27H23ClO2	
CAS Number	369364-50-1	
Solubility in DMSO	7 mg/mL	
Purity	>98.0%	
Appearance	Crystalline solid	N/A

Experimental Protocols

Materials

- BMS-209641 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM BMS-209641 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO. The concentration can be adjusted based on specific experimental needs.

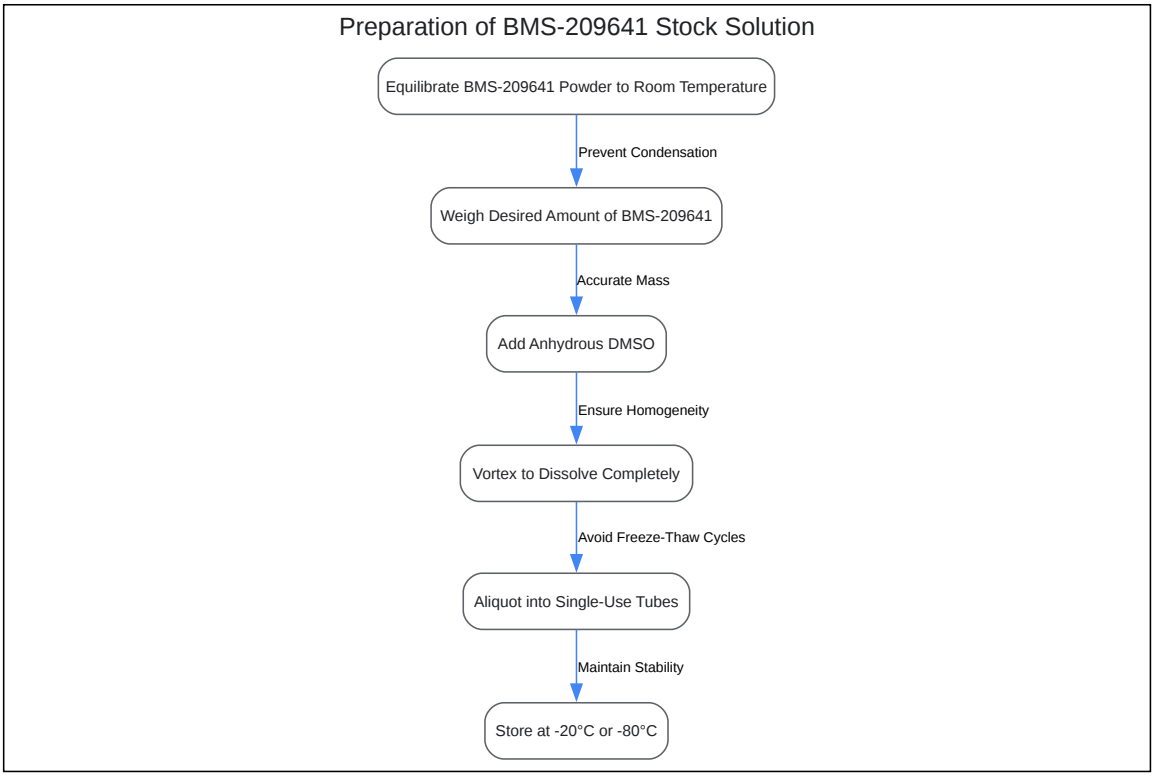
- Acclimatization: Before opening, allow the vial of BMS-209641 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.

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- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of BMS-209641 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.15 mg of BMS-209641 (Calculation: 414.93 g/mol * 0.010 mol/L * 0.001 L = 0.00415 g = 4.15 mg).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed BMS-209641. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage Conditions: Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). The powdered form of BMS-209641 should be stored at -20°C for up to 3 years.

Experimental Workflow Diagram

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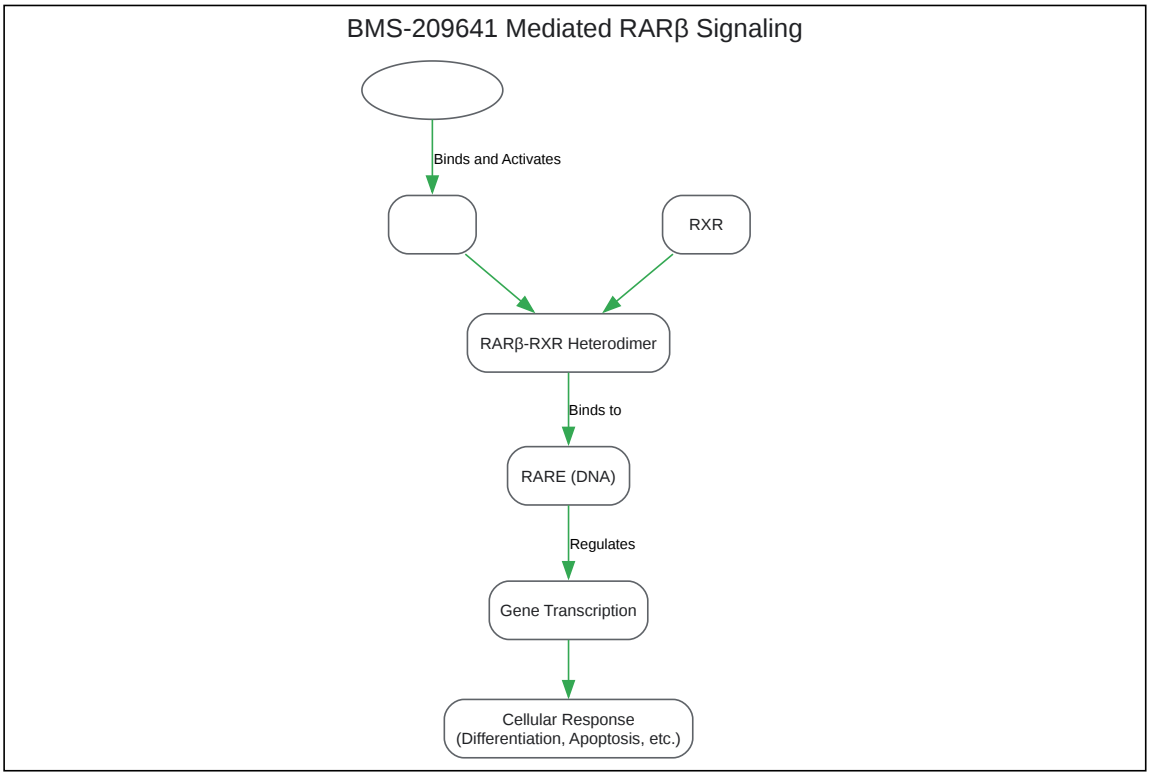
Caption: Workflow for BMS-209641 stock solution preparation.

Signaling Pathway

BMS-209641 acts as a selective agonist for the Retinoic Acid Receptor beta (RARβ). Upon binding, the activated RARβ forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes, thereby modulating their transcription. This signaling cascade is crucial in regulating cellular processes such as differentiation, proliferation, and apoptosis.

RARβ Signaling Pathway Diagram

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Caption: Simplified RARβ signaling pathway activated by BMS-209641.

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